

Personal protective equipment for handling 4-Bromo-3-hydroxybenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-3-hydroxybenzonitrile

Cat. No.: B1344784

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Essential Safety and Handling Guide for 4-Bromo-3-hydroxybenzonitrile

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for **4-Bromo-3-hydroxybenzonitrile**, a compound requiring careful management due to its potential hazards.

Hazard Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Bromo-3-hydroxybenzonitrile** is classified as a hazardous substance. It is considered harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation^{[1][2]}. Due to these potential risks, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **4-Bromo-3-hydroxybenzonitrile**.

Protection Type	Required PPE	Specifications & Remarks
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn at all times to protect against splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any tears or punctures before use.
Body Protection	Laboratory Coat	A flame-retardant lab coat that fully covers the arms is required.
Respiratory Protection	Fume Hood or Respirator	All handling of solid 4-Bromo-3-hydroxybenzonitrile and its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary.
Foot Protection	Closed-toe Shoes	Shoes must fully cover the feet.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan is crucial to minimize exposure and ensure a safe working environment.

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Gather all necessary PPE as outlined in the table above.

- Have an emergency eyewash station and safety shower readily accessible.
- Prepare a designated waste container for halogenated organic waste.
- Handling the Solid Compound:
 - Conduct all weighing and transferring of solid **4-Bromo-3-hydroxybenzonitrile** within the chemical fume hood.
 - Use a spatula for transfers to minimize dust creation.
 - Keep the container of the chemical sealed when not in use.
- Preparing Solutions:
 - When dissolving the compound, add the solid slowly to the solvent to avoid splashing.
 - Ensure the solution is mixed gently to prevent aerosolization.
- Post-Handling:
 - Thoroughly clean the work area in the fume hood after use.
 - Remove PPE carefully, avoiding contact with contaminated surfaces.
 - Wash hands thoroughly with soap and water after removing gloves.

Emergency Procedures

In the event of an exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

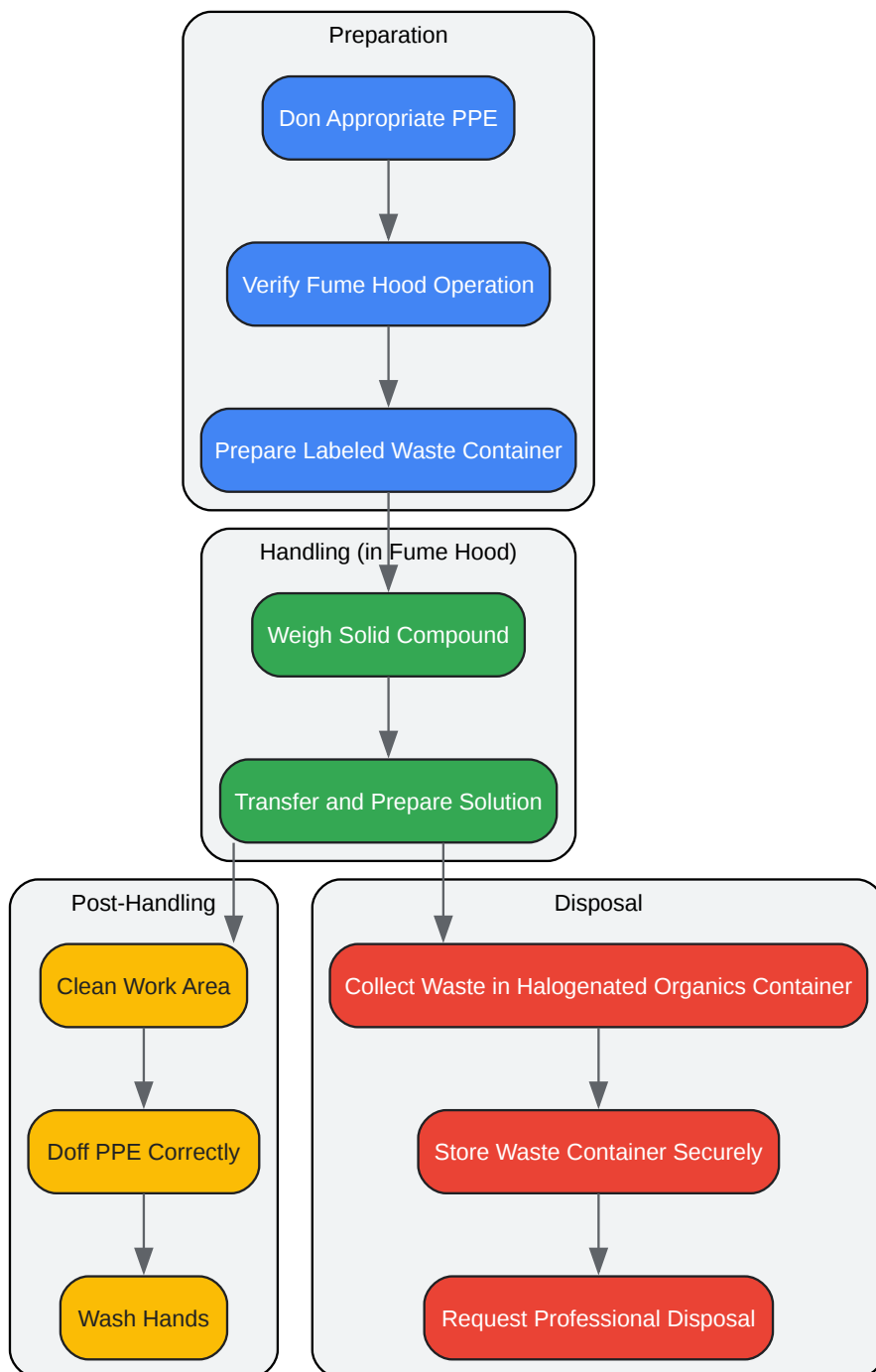
Disposal Plan

Proper disposal of **4-Bromo-3-hydroxybenzonitrile** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - **4-Bromo-3-hydroxybenzonitrile** is a halogenated organic compound.
 - All solid waste, contaminated consumables (e.g., gloves, weighing paper), and solutions must be collected in a designated, properly labeled hazardous waste container for "Halogenated Organic Waste."
- Container Management:
 - The waste container must be kept closed except when adding waste.
 - The container should be stored in a well-ventilated, secondary containment area away from incompatible materials.
- Disposal Request:
 - Once the waste container is full, follow your institution's hazardous waste disposal procedures to arrange for pickup by a certified waste management company.

Below is a workflow diagram illustrating the safe handling and disposal process for **4-Bromo-3-hydroxybenzonitrile**.

Workflow for Handling 4-Bromo-3-hydroxybenzonitrile

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Caption: Safe handling and disposal workflow for **4-Bromo-3-hydroxybenzonitrile**.

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References

- 1. 4-Bromo-3-hydroxybenzonitrile | C₇H₄BrNO | CID 23154348 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Bromo-4-hydroxybenzonitrile | C₇H₄BrNO | CID 75341 - PubChem [pubchem.ncbi.nlm.nih.gov]
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